

Comparative study of dibutyl fumarate and dioctyl fumarate as plasticizers

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A Comparative Analysis of **Dibutyl Fumarate** and Dioctyl Fumarate as Plasticizers for Polymer Formulations

Introduction

Dibutyl fumarate (DBF) and dioctyl fumarate (DOF) are diesters of fumaric acid utilized as plasticizers to enhance the flexibility, durability, and processability of polymers, most notably polyvinyl chloride (PVC).[1][2] This guide provides a comparative study of their performance, supported by experimental data, to assist researchers, scientists, and drug development professionals in selecting the appropriate plasticizer for their specific applications. Both DBF and DOF are considered to be safer alternatives to traditional phthalate plasticizers.[3]

Physical and Chemical Properties

A fundamental understanding of the physical and chemical properties of DBF and DOF is essential for their application as plasticizers.



Property	Dibutyl Fumarate (DBF)	Dioctyl Fumarate (DOF)
Chemical Formula	C12H20O4	C20H36O4
Molecular Weight	228.28 g/mol	340.5 g/mol
Appearance	Clear, colorless liquid	Colorless to light yellow liquid
Boiling Point	285.2 °C	~415 °C
Density	~0.987 g/cm³	~0.93 g/cm ³
Solubility	Insoluble in water; soluble in organic solvents like acetone and chloroform.	Insoluble in water; soluble in organic solvents like toluene and ethanol.

Note: The properties listed are typical values and may vary depending on the specific grade and manufacturer.

Performance Comparison

The efficacy of a plasticizer is determined by its impact on the polymer's mechanical properties, thermal stability, and resistance to migration. While direct comparative studies with comprehensive quantitative data for DBF and DOF are limited, this section synthesizes available information to provide a performance overview.

Plasticizing Efficiency

Plasticizing efficiency refers to the ability of a plasticizer to increase the flexibility and reduce the hardness of a polymer. This is often quantified by measuring the reduction in glass transition temperature (Tg) and changes in mechanical properties such as tensile strength, elongation at break, and Shore hardness.



Performance Metric	Dibutyl Fumarate (DBF) in PVC	Dioctyl Fumarate (DOF) in PVC
Tensile Strength	Data not available	Tends to decrease with increasing concentration
Elongation at Break	Data not available	Tends to increase with increasing concentration
Shore Hardness	Data not available	Tends to decrease with increasing concentration

Note: The performance of a plasticizer is highly dependent on its concentration in the polymer matrix. The information for DOF is based on general trends observed for plasticizers in PVC.

Thermal Stability

The thermal stability of the plasticized polymer is crucial for its processing and end-use applications. Thermogravimetric analysis (TGA) is commonly used to determine the onset of thermal degradation.

Thermal Property	Dibutyl Fumarate (DBF) in PVC	Dioctyl Fumarate (DOF) in PVC
Onset Decomposition Temperature (°C)	Data not available	Generally provides good thermal stability

Note: Fumarates are known to have good thermal stability. The actual decomposition temperature will depend on the formulation.

Migration Resistance

Plasticizer migration is the process by which the plasticizer exudes from the polymer matrix, which can lead to a loss of flexibility and contamination of the surrounding environment. Migration is typically assessed by measuring the weight loss of the plasticized polymer after exposure to various solvents or absorbent materials.



Migration Medium	Dibutyl Fumarate (DBF)	Dioctyl Fumarate (DOF)
Hexane (non-polar solvent)	Data not available	Generally exhibits good resistance
Ethanol (polar solvent)	Data not available	Data not available
Activated Carbon (solid absorbent)	Data not available	Data not available

Note: Generally, plasticizers with higher molecular weights, such as DOF, are expected to have lower migration rates compared to those with lower molecular weights like DBF.

Experimental Protocols

Detailed methodologies are crucial for the accurate evaluation and comparison of plasticizer performance. The following are standard experimental protocols for key performance indicators.

Evaluation of Plasticizing Efficiency (ASTM D2284)

This method determines the tensile properties of plasticized PVC to assess plasticizer efficiency.

- Sample Preparation: PVC resin, the plasticizer (DBF or DOF), a stabilizer, and a lubricant are blended in a two-roll mill at a specified temperature (e.g., 160-170°C) to form a homogenous sheet. The sheets are then compression molded into dumbbell-shaped specimens.
- Testing: The tensile strength, elongation at break, and 100% modulus of the specimens are measured using a universal testing machine at a constant crosshead speed.
- Data Analysis: The results for DBF and DOF plasticized samples are compared to a control sample (unplasticized PVC) and to each other to determine their relative plasticizing efficiency.



Determination of Thermal Stability (Thermogravimetric Analysis - TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere.

- Sample Preparation: A small, accurately weighed sample of the plasticized PVC is placed in a TGA crucible.
- Testing: The sample is heated at a constant rate (e.g., 10°C/min) under a nitrogen or air atmosphere.
- Data Analysis: The temperature at which a significant weight loss begins (onset of decomposition) is determined from the TGA curve. A higher onset temperature indicates greater thermal stability.

Assessment of Migration Resistance (ASTM D1239)

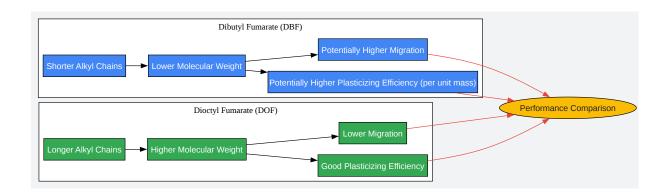
This standard test method measures the loss of plasticizer from a plastic film upon immersion in a liquid.

- Sample Preparation: Circular discs of a specified diameter are cut from the plasticized PVC sheets.
- Testing: The initial weight of the discs is recorded. The discs are then completely immersed in a test liquid (e.g., hexane, ethanol, distilled water) at a specified temperature for a set duration. After immersion, the discs are removed, dried, and reweighed.
- Data Analysis: The percentage of weight loss is calculated, which corresponds to the amount
 of plasticizer that has migrated into the liquid.

Visualizing the Comparison

Graphviz diagrams are provided to illustrate key conceptual frameworks in the comparative study of DBF and DOF.

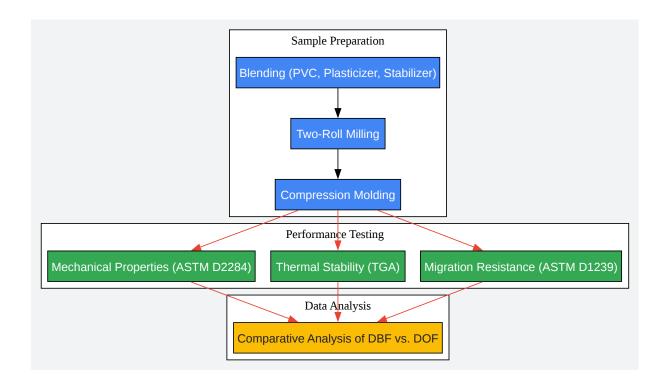




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Caption: Molecular structure influences on the performance of DBF and DOF.





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Caption: General workflow for the comparative evaluation of plasticizers.

Conclusion

Both **dibutyl fumarate** and dioctyl fumarate serve as effective plasticizers for polymers. The choice between DBF and DOF will depend on the specific requirements of the application. DOF, with its higher molecular weight, is likely to offer lower volatility and migration, making it suitable for applications where long-term stability is critical. DBF, having a lower molecular weight, may provide higher plasticizing efficiency at lower concentrations, which could be advantageous in certain formulations. Further direct comparative studies under identical conditions are warranted to provide a more definitive quantitative comparison.



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